

Structural Formula of 3-Ethyl-2,5-dimethyloctane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethyloctane

Cat. No.: B14535418

[Get Quote](#)

The compound **3-Ethyl-2,5-dimethyloctane** is an alkane with the chemical formula C₁₂H₂₆.^[1]^[2] Its structure is based on an eight-carbon chain (octane) with three substituents: an ethyl group at the third carbon atom, a methyl group at the second carbon atom, and another methyl group at the fifth carbon atom.^[3]^[4]

The numbering of the octane backbone begins at the end that gives the substituents the lowest possible numerical positions. Following the IUPAC nomenclature, the structure is precisely defined by the placement of these alkyl groups along the main chain.

Data Presentation

Property	Value
Molecular Formula	C ₁₂ H ₂₆
Molecular Weight	170.3348 g/mol
IUPAC Name	3-Ethyl-2,5-dimethyloctane
CAS Number	62184-07-0 ^[5]

Experimental Protocols

Standard analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are typically used to confirm the structure of **3-Ethyl-2,5-dimethyloctane**.

- ¹H NMR Spectroscopy: The proton NMR spectrum would show characteristic signals for the different types of protons. The methyl protons would appear as doublets and triplets, the methylene protons as multiplets, and the methine protons as complex multiplets. The integration of these signals would correspond to the number of protons of each type.
- ¹³C NMR Spectroscopy: The carbon NMR spectrum would display twelve distinct signals, corresponding to the twelve carbon atoms in the molecule, confirming the molecular formula. The chemical shifts of these signals would indicate the electronic environment of each carbon atom.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak (M⁺) corresponding to the molecular weight of the compound (170.3348). The fragmentation pattern would provide further evidence for the specific arrangement of the alkyl groups.

Visualization of the Structural Formula

The following diagram illustrates the bonding and arrangement of atoms in a single molecule of **3-Ethyl-2,5-dimethyloctane**.

Structural formula of **3-Ethyl-2,5-dimethyloctane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Ethyl-2,5-dimethyloctane | C₁₂H₂₆ | CID 53423784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-ethyl-4,5-dimethyloctane [webbook.nist.gov]
- 3. homework.study.com [homework.study.com]
- 4. Solved 45. For the following compound, 3-ethyl, 2,5-dimethyl | Chegg.com [chegg.com]
- 5. 3-ethyl-2,5-dimethyloctane | CAS#:62184-07-0 | Chemsrcc [chemsrc.com]

- To cite this document: BenchChem. [Structural Formula of 3-Ethyl-2,5-dimethyloctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14535418#structural-formula-of-3-ethyl-2-5-dimethyloctane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com